

Application Notes & Protocols: Formulation of In insensitive Munitions with Triethylene Glycol Dinitrate (TEGDN)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triethylene glycol dinitrate*

Cat. No.: *B090936*

[Get Quote](#)

Audience: Researchers, scientists, and energetic materials professionals.

Introduction

Triethylene glycol dinitrate (TEGDN) is an energetic plasticizer used extensively in the formulation of insensitive munitions (IM) and propellants.^[1] As a pale yellow, oily liquid, TEGDN serves as a less sensitive replacement for nitroglycerin (NG), enhancing the safety and stability of explosive compositions without significantly compromising performance.^{[1][2]} Its primary function is to reduce the vulnerability of munitions to unintended stimuli such as shock, friction, and heat.^[1] TEGDN achieves this by plasticizing the binder system in polymer-bonded explosives (PBX) and propellants, which improves mechanical properties and flexibility, especially at low temperatures.^[3] These characteristics are crucial for developing low-vulnerability ammunition (LOVA) and meeting stringent IM requirements.^{[1][4]} This document provides detailed protocols and data for the synthesis, formulation, and characterization of TEGDN-based insensitive munitions.

Physicochemical and Explosive Properties of TEGDN

TEGDN offers a distinct safety and performance profile compared to traditional energetic plasticizers like nitroglycerin. Its chemical stability is superior to that of both nitroglycerin and nitrocellulose.^[2] While its detonation velocity and heat of explosion are lower than NG, its

higher detonation gas volume and significantly reduced sensitivity to shock and temperature make it a valuable component for IM applications.[\[2\]](#)

Table 1: Comparison of Physicochemical Properties: TEGDN vs. Nitroglycerin

Physical Property	TEGDN	Nitroglycerin	Reference(s)
Appearance	Light yellow oily liquid	Yellow oily liquid	[2]
Molecular Formula	C ₆ H ₁₂ N ₂ O ₈	C ₃ H ₅ N ₃ O ₉	[3]
Molar Mass	240.17 g/mol	227.09 g/mol	[1]
Density / Specific Gravity	1.335 g/cm ³	1.591 g/cm ³	[2] [5]
Nitrogen Content	11.66%	18.5%	[2]
Melting/Solidification Point	-19 °C	+13.2 °C	[1] [2]
Flash Point	146.9 °C	12 °C	[2]
Viscosity (at 20°C)	13.2 cP	37.8 cP	[2]
Vapor Pressure (at 20°C)	0.001 mmHg	0.00025 mmHg	[2]

| Water Solubility (at 25°C) | 7,430 mg/L | - |[\[1\]](#) |

Table 2: Comparison of Explosive Properties: TEGDN vs. Nitroglycerin

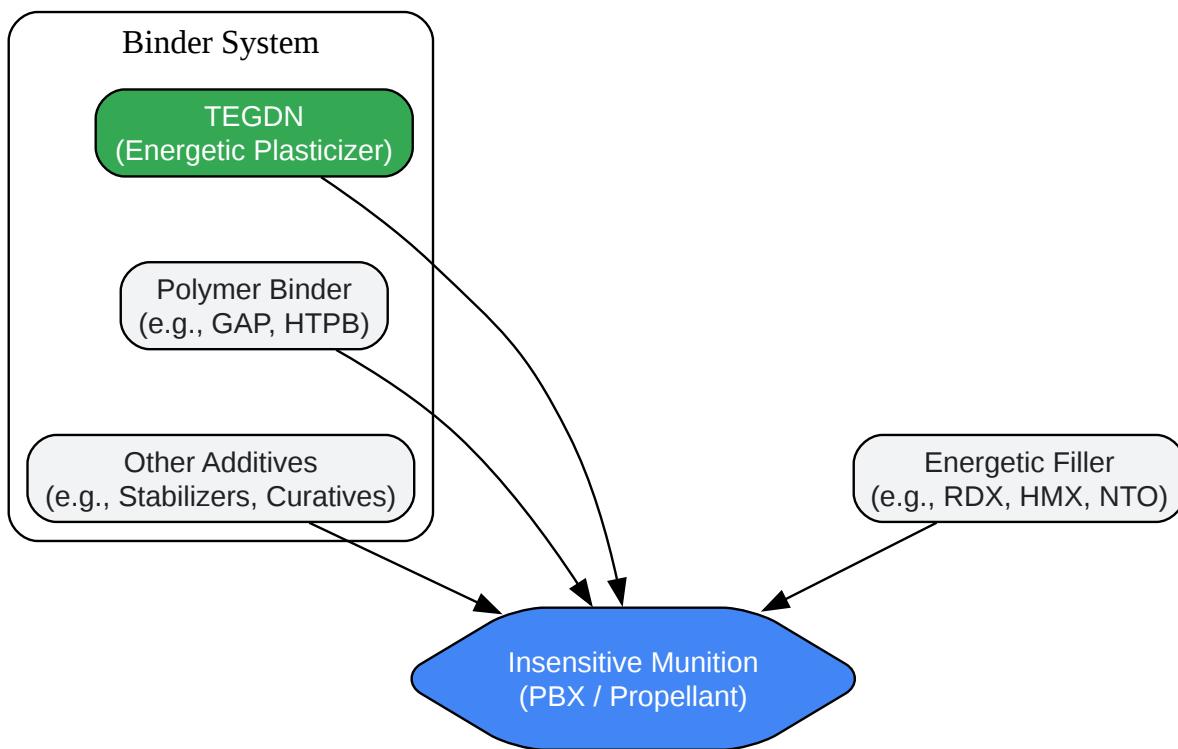
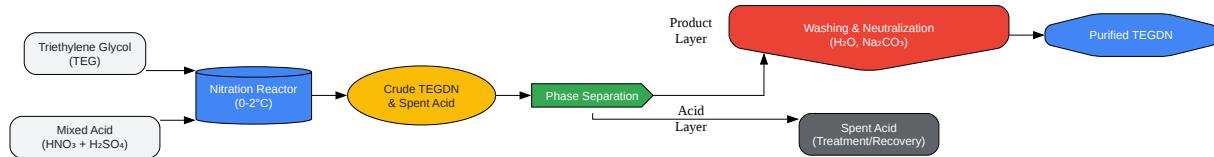
Explosive Property	TEGDN	Nitroglycerin	Reference(s)
Explosion Temperature (5s)	225 °C	222 °C	[2]
Heat of Explosion	725 kcal/kg	1,616 kcal/kg	[2]
Detonation Velocity	~2,000 m/s (heavily confined)	7,600 m/s	[2][3]
Detonation Gas Volume	1,202 L/kg	782 L/kg	[2]
Lead Block Test	320 cm ³ /10g	520 cm ³ /10g	[2]
Impact Sensitivity (BAM)	>100 cm (2 kg)	-	[2]
Card Gap Test	0.48 cm (0.19 in)	2.31 cm (0.91 in)	[2]

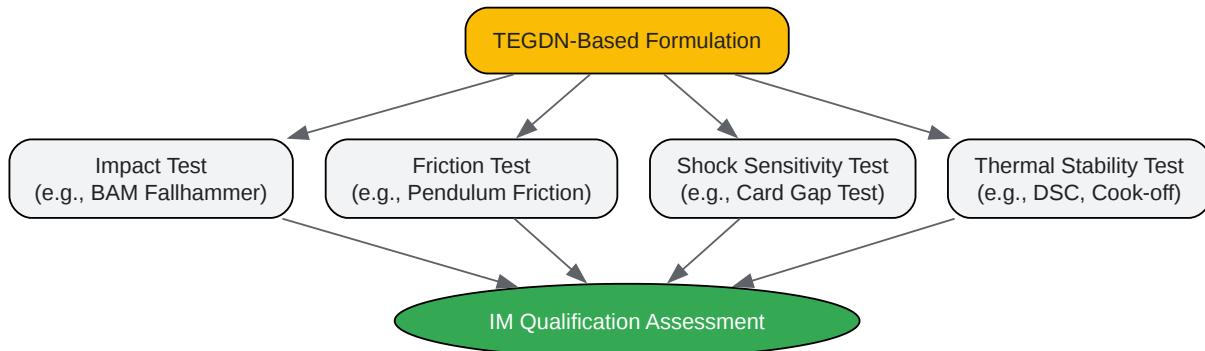
| Critical Diameter (Steel Sleeve) | 26.7 mm | 24 mm | [2] |

Synthesis and Purification of TEGDN

TEGDN is typically synthesized by the nitration of triethylene glycol (TEG) using a mixed acid of nitric acid (HNO₃) and sulfuric acid (H₂SO₄).^[1] The process requires precise temperature control to ensure high yields and prevent thermal decomposition.^[1]

Synthesis Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Triethylene Glycol Dinitrate (TEGDN) - 111-22-8 [benchchem.com]
- 2. imemg.org [imemg.org]
- 3. Synthesis of TEGDN [a.osmarks.net]
- 4. Insensitive munition - Wikipedia [en.wikipedia.org]
- 5. Triethylene glycol dinitrate - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes & Protocols: Formulation of Insensitive Munitions with Triethylene Glycol Dinitrate (TEGDN)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b090936#formulation-of-insensitive-munitions-with-tegdn>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com